

Quantitative Analysis of Dihexylnitrosamine by LC-MS/MS: An Application Note

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Compound of Interest

Compound Name: Dihexylnitrosamine

CAS No.: 6949-28-6

Cat. No.: B014889

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Introduction

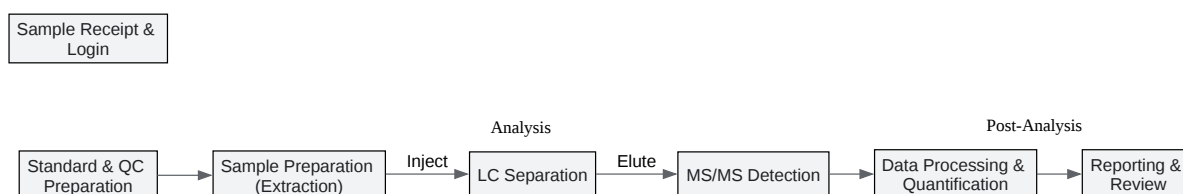
The presence of nitrosamine impurities in pharmaceutical products has become a significant concern for regulatory agencies and manufacturers worldwide.[1][2] These compounds are classified as probable human carcinogens, necessitating highly sensitive and specific analytical methods for their detection and quantification at trace levels.[3][4] **Dihexylnitrosamine** (DHN), a member of the nitrosamine class, requires a robust analytical methodology to ensure drug product safety and compliance with stringent regulatory limits.[5][6] This application note details a comprehensive and validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantification of **Dihexylnitrosamine** in pharmaceutical matrices.

The principle of this method hinges on the high selectivity and sensitivity of tandem mass spectrometry, which allows for the unambiguous identification and quantification of DHN, even in the presence of complex sample matrices.[7] Liquid chromatography provides the necessary separation of the analyte from other components, minimizing matrix effects and ensuring accurate measurement.[7] This document provides a step-by-step protocol, from sample preparation to data analysis, and discusses the critical parameters that ensure the method's

robustness and reliability, in line with the principles of analytical procedure validation outlined in ICH Q2(R1).^{[8][9][10][11]}

Methodology Overview

The analytical workflow for **Dihexylnitrosamine** quantification is a multi-step process designed to ensure accuracy, precision, and reliability. The key stages, from sample receipt to final data reporting, are outlined below. Each step is critical for the successful implementation of the method and for generating data that meets regulatory scrutiny.



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Caption: High-level workflow for DHN analysis.

Experimental Protocol

Materials and Reagents

- **Dihexylnitrosamine** certified reference standard
- Isotopically labeled internal standard (e.g., **Dihexylnitrosamine-d14**)
- HPLC-grade methanol, acetonitrile, and water
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)

- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- 0.22 µm syringe filters (PTFE)

Standard and Sample Preparation

Rationale: Accurate standard preparation is fundamental to the quantification of the analyte. The use of an isotopically labeled internal standard (IS) is crucial to compensate for variations in sample preparation and instrument response.^[12] Sample preparation aims to extract DHN from the drug product matrix while removing interfering substances.^[1] Solid Phase Extraction (SPE) is a widely used technique for this purpose, offering efficient cleanup and concentration of the analyte.^[13]

Protocol:

- Primary Stock Solution (1000 µg/mL): Accurately weigh and dissolve the **Dihexylnitrosamine** reference standard in methanol.
- Internal Standard Stock Solution (1000 µg/mL): Prepare a stock solution of the isotopically labeled internal standard in methanol.
- Working Standard Solutions: Serially dilute the primary stock solution with a suitable solvent (e.g., 50:50 methanol:water) to prepare a series of calibration standards ranging from the limit of quantification (LOQ) to the upper limit of the linear range. Spike each standard with the internal standard at a constant concentration.
- Sample Preparation:
 - Accurately weigh a portion of the homogenized drug product.
 - Dissolve the sample in a suitable solvent (e.g., 1% formic acid in water).
 - Spike the sample with the internal standard.
 - Vortex and sonicate to ensure complete dissolution.
 - Perform Solid Phase Extraction (SPE):

- Condition the SPE cartridge with methanol followed by water.
- Load the sample solution onto the cartridge.
- Wash the cartridge with a weak solvent to remove interferences.
- Elute the **Dihexylnitrosamine** and internal standard with an appropriate organic solvent (e.g., methanol or acetonitrile).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase.
- Filter the final solution through a 0.22 µm syringe filter before injection.

LC-MS/MS Instrumentation and Conditions

Rationale: The choice of chromatographic and mass spectrometric parameters is critical for achieving the desired sensitivity, selectivity, and separation. A C18 column is commonly used for the separation of nitrosamines due to its hydrophobic nature.^{[14][15]} A gradient elution with a mobile phase containing a weak acid like formic acid helps in achieving good peak shapes and ionization efficiency.^[15] Atmospheric Pressure Chemical Ionization (APCI) is often preferred for the ionization of smaller, less polar nitrosamines, while Electrospray Ionization (ESI) can also be suitable.^{[7][14]} Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity in quantifying target analytes in complex matrices.^[16]

Table 1: Liquid Chromatography Parameters

Parameter	Value
Column	C18, 2.1 x 100 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Methanol
Gradient	5% B to 95% B over 10 minutes
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+) or APCI+
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
Gas Flow	Instrument Dependent
Acquisition Mode	Multiple Reaction Monitoring (MRM)

Table 3: MRM Transitions for **Dihexylnitrosamine**

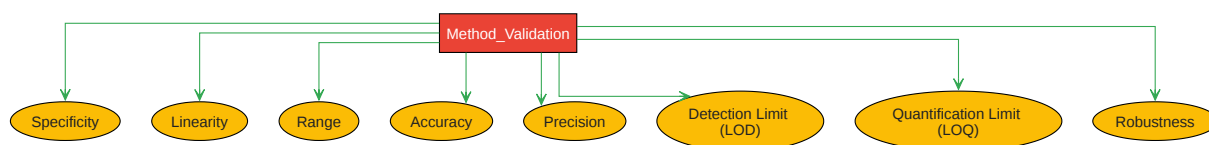
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Dihexylnitrosamine (Quantifier)	To be determined	To be determined	To be determined
Dihexylnitrosamine (Qualifier)	To be determined	To be determined	To be determined
Dihexylnitrosamine-d14 (IS)	To be determined	To be determined	To be determined

Note: The specific m/z values and collision energies need to be optimized for the specific instrument being used.

Method Validation

A robust analytical method must be validated to ensure it is fit for its intended purpose.[10][17]

The validation should be conducted in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines.[8][9][18]



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Caption: Key parameters for method validation.

Key Validation Parameters:

- **Specificity:** The ability to assess unequivocally the analyte in the presence of components that may be expected to be present.[10][19] This is demonstrated by the absence of

interfering peaks at the retention time of **Dihexylnitrosamine** in blank matrix samples.

- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.[19] A calibration curve with a correlation coefficient (r^2) of ≥ 0.99 is typically required.[20]
- **Range:** The interval between the upper and lower concentration of the analyte in the sample for which it has been demonstrated that the analytical procedure has a suitable level of precision, accuracy, and linearity.[21]
- **Accuracy:** The closeness of the test results obtained by the method to the true value.[19] It is typically assessed by spiking the drug product matrix with known amounts of **Dihexylnitrosamine** at different concentration levels.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.[19] It is evaluated at two levels: repeatability (intra-day precision) and intermediate precision (inter-day precision).
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** The lowest amount of analyte in a sample that can be detected and quantified with acceptable precision and accuracy, respectively.
- **Robustness:** A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.[21]

Data Analysis and Reporting

The concentration of **Dihexylnitrosamine** in the samples is determined by interpolating the peak area ratio (analyte/internal standard) against the calibration curve. The results should be reported along with the method validation data to demonstrate the reliability of the measurements. All calculations and data processing should be performed using validated software.

Conclusion

The LC-MS/MS method described in this application note provides a robust and reliable approach for the quantification of **Dihexylnitrosamine** in pharmaceutical products. The

combination of efficient sample preparation, optimized chromatographic separation, and highly selective mass spectrometric detection ensures the method's suitability for trace-level analysis. Adherence to the detailed protocol and rigorous method validation in accordance with ICH guidelines will enable researchers, scientists, and drug development professionals to confidently monitor and control **Dihexylnitrosamine** impurities, thereby ensuring the safety and quality of pharmaceutical products.

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